

Application Notes and Protocols for (3S,5Z)-3-hydroxytetradec-5-enoyl-CoA

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Compound of Interest

Compound Name: (3S,5Z)-3-hydroxytetradec-5-enoyl-CoA

Cat. No.: B15547643

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA is a long-chain monounsaturated 3-hydroxyacyl-coenzyme A. As an intermediate in the β -oxidation of unsaturated fatty acids, this molecule is a crucial substrate for studying the enzymes involved in fatty acid metabolism. Understanding the kinetics and inhibition of these enzymes is vital for research into metabolic disorders, including mitochondrial dysfunction and inherited metabolic diseases. These application notes provide detailed protocols for the use of **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA** in enzymatic assays and in vitro metabolic studies.

A commercial supplier for **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA** is Alfa Chemistry, which provides the compound for research purposes.^[1]

Applications

The primary application of **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA** is as a substrate for the characterization of enzymes involved in the β -oxidation of unsaturated fatty acids. Specifically, it can be used to:

- Assay the activity of L-3-hydroxyacyl-CoA dehydrogenase (LCHAD): This enzyme catalyzes the NAD⁺-dependent oxidation of (3S)-3-hydroxyacyl-CoAs to 3-ketoacyl-CoAs.

- Investigate the substrate specificity of enoyl-CoA hydratases: These enzymes are responsible for the hydration of enoyl-CoAs and the dehydration of 3-hydroxyacyl-CoAs.
- Screen for inhibitors of fatty acid oxidation enzymes: Identification of novel inhibitors is a key aspect of drug development for various metabolic diseases.
- Reconstitute segments of the β -oxidation pathway in vitro: To study the overall flux and regulation of fatty acid metabolism.

Data Presentation

The following tables present representative quantitative data that could be obtained from enzymatic assays using **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA**. This data is illustrative and will vary based on experimental conditions and the specific enzyme preparation.

Table 1: Representative Kinetic Parameters for Human L-3-Hydroxyacyl-CoA Dehydrogenase (LCHAD) with **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA**

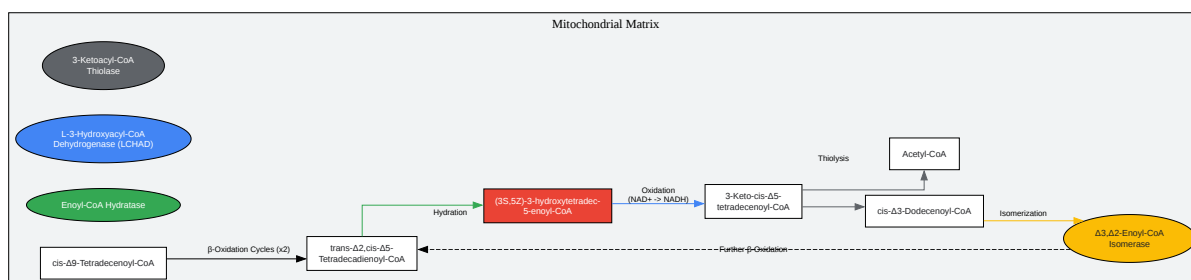
Parameter	Value	Units
Michaelis Constant (Km)	25	μM
Maximum Velocity (Vmax)	150	$\mu\text{mol/min/mg}$
Catalytic Efficiency (kcat/Km)	6.0×10^6	$\text{M}^{-1}\text{s}^{-1}$

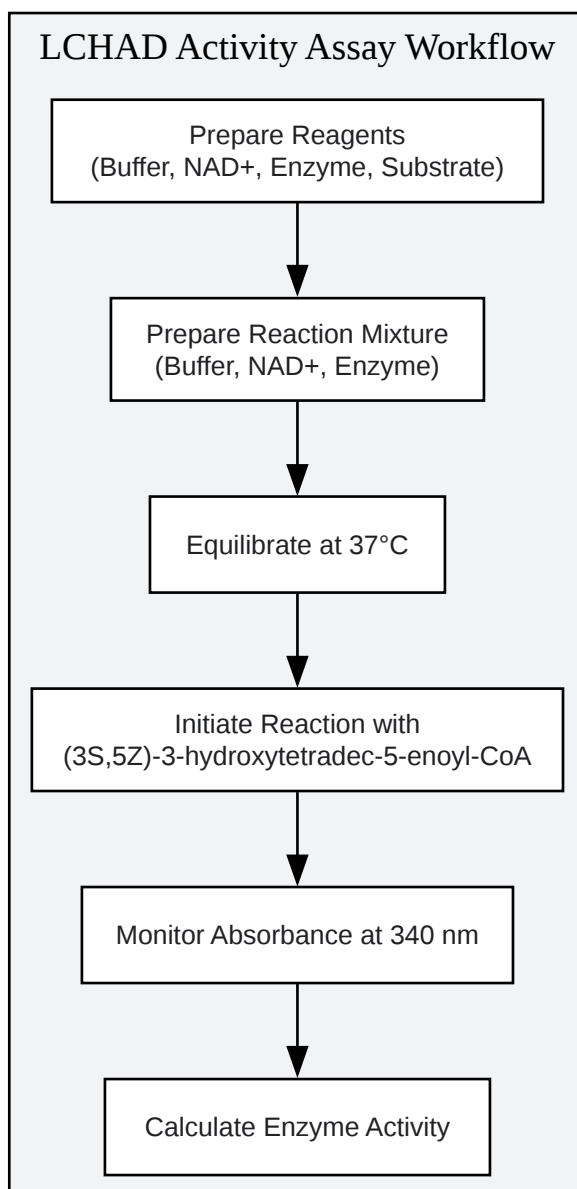
Table 2: Example of Inhibitor Effects on LCHAD Activity with **(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA**

Inhibitor	Concentration (μM)	Inhibition (%)	IC50 (μM)
Inhibitor A	10	75	5
Inhibitor B	10	20	>50
Inhibitor C	10	95	1.2

Signaling and Metabolic Pathways

(3S,5Z)-3-hydroxytetradec-5-enoyl-CoA is an intermediate in the mitochondrial β -oxidation of monounsaturated fatty acids. The pathway involves a series of enzymatic reactions that shorten the fatty acyl chain, producing acetyl-CoA, NADH, and FADH₂.





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References

- 1. [alfachemic.com](https://www.alfachemic.com) [[alfachemic.com](https://www.alfachemic.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for (3S,5Z)-3-hydroxytetradec-5-enoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15547643#commercial-suppliers-of-3s-5z-3-hydroxytetradec-5-enoyl-coa>]

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